Spectroscopic and Structural Elucidation of Picraline: A Technical Guide

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Compound of Interest

Compound Name: *Picraline*

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This technical guide provides a comprehensive overview of the spectroscopic data for **Picraline**, a prominent indole alkaloid of the akuammiline family. Isolated from the seeds of the West African plant Picralima nitida, **Picraline** has been a subject of interest for its potential pharmacological activities. The structural elucidation of this complex natural product relies heavily on a combination of modern spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). This document compiles and presents the key spectroscopic data in a structured format, outlines the experimental methodologies for data acquisition, and visualizes the general workflow for alkaloid characterization.

Spectroscopic Data of **Picraline**

The following tables summarize the critical NMR, IR, and MS data for **Picraline**, essential for its identification and characterization.

Table 1: ^{1}H and ^{13}C NMR Spectroscopic Data for **Picraline**

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Position	^{13}C Chemical Shift (δ, ppm)	^{1}H Chemical Shift (δ, ppm, Multiplicity, J in Hz)
2	87.1	4.25 (s)
3	50.2	2.80 (m)
5	53.8	3.60 (m), 2.95 (m)
6	35.5	2.10 (m), 1.90 (m)
7	59.9	-
8	134.5	-
9	122.1	7.50 (d, 7.8)
10	120.0	7.10 (t, 7.5)
11	127.8	7.18 (t, 7.6)
12	110.8	6.85 (d, 7.9)
13	143.2	-
14	34.2	2.30 (m)
15	31.8	1.80 (m)
16	48.5	3.90 (d, 6.5)
17	72.3	5.40 (s)
18	12.8	0.95 (t, 7.4)
19	119.5	5.35 (q, 7.4)
20	65.4	-
21	52.1	3.75 (s)
N1-CH_3	-	-
C=O	170.5	-
O-CH_3	51.5	3.68 (s)

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Note: Chemical shifts are referenced to TMS (δ = 0.00 ppm) and were likely recorded in $CDCl_3$. Assignments are based on 2D NMR experiments such as COSY, HSQC, and HMBC.

Table 2: Infrared (IR) Spectroscopy Data for **Picraline**

Wavenumber (cm^{-1})	Intensity	Assignment
3350	Medium, Broad	N-H Stretch (indole)
2925	Strong	C-H Stretch (aliphatic)
1735	Strong	C=O Stretch (ester)
1620	Medium	C=C Stretch (aromatic)
1460	Medium	C-H Bend (aliphatic)
1240	Strong	C-O Stretch (ester)
750	Strong	C-H Bend (ortho-disubstituted aromatic)

Table 3: Mass Spectrometry (MS) Data for **Picraline**

m/z	Relative Intensity (%)	Assignment
410.47	-	$[M]^+$ (Molecular Ion for $C_{23}H_{26}N_2O_5$)
351	-	$[M - COOCH_3]^+$
323	-	$[M - COOCH_3 - C_2H_4]^+$
184	-	Retro-Diels-Alder fragmentation fragment
121	-	Indole fragment

Experimental Protocols

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The spectroscopic data presented above are typically acquired using the following standard experimental methodologies.

2.1 NMR Spectroscopy

- Sample Preparation: A sample of pure **Picraline** (typically 1-5 mg) is dissolved in a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube.
- Instrumentation: ^{1}H and ^{13}C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^{1}H NMR: Standard parameters include a 90° pulse, a spectral width of approximately 12 ppm, and a relaxation delay of 1-2 seconds.
- ^{13}C NMR: A proton-decoupled sequence is used with a spectral width of around 220 ppm.
- 2D NMR: For complete structural assignment, a suite of 2D NMR experiments is essential, including:
  - COSY (Correlation Spectroscopy): To establish proton-proton couplings.
  - HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons.
  - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range proton-carbon correlations (2-3 bonds), which is crucial for piecing together the carbon skeleton.
  - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, aiding in stereochemical assignments.

2.2 Infrared (IR) Spectroscopy

- Sample Preparation: A small amount of the solid sample is typically analyzed using an Attenuated Total Reflectance (ATR) accessory. Alternatively, a KBr pellet can be prepared by grinding the sample with potassium bromide and pressing it into a thin disk.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.

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- Data Acquisition: The spectrum is typically recorded over a range of 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1}.

2.3 Mass Spectrometry

- Sample Introduction: The sample is introduced into the mass spectrometer, often via direct infusion or after separation by liquid chromatography (LC-MS).
- Ionization: Electron Ionization (EI) is commonly used for volatile compounds and provides characteristic fragmentation patterns. For less volatile or thermally labile molecules like many alkaloids, soft ionization techniques such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) are preferred to observe the molecular ion.
- Analysis: High-resolution mass spectrometry (HRMS) is employed to determine the exact mass of the molecular ion, which allows for the calculation of the molecular formula. Tandem mass spectrometry (MS/MS) is used to fragment the molecular ion and analyze the resulting daughter ions, providing valuable structural information.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the isolation and structural elucidation of an alkaloid like **Picraline**.

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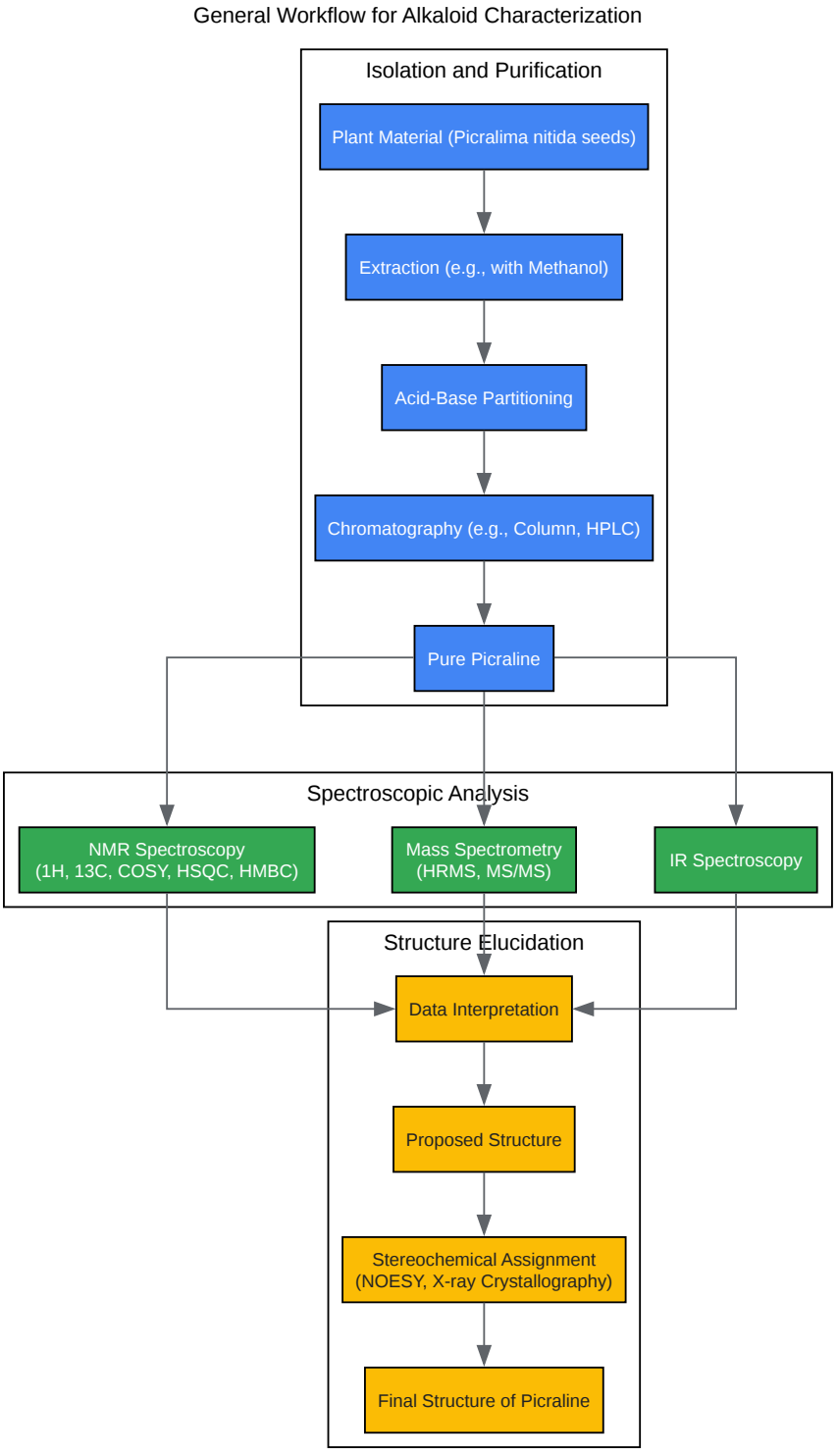

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General Workflow for Alkaloid Characterization

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This guide provides a foundational understanding of the spectroscopic characteristics of **Picraline**. For more in-depth analysis and to fully appreciate the nuances of its structural determination, researchers are encouraged to consult the primary literature on the isolation and synthesis of akuammiline alkaloids.

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